

# Argon-39 Dating: A Comparative Guide to its Validation and Application

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## Compound of Interest

Compound Name: Argon-39

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**Argon-39** ( $^{39}\text{Ar}$ ) dating has emerged as a crucial tool for determining the age of groundwater, glacier ice, and ocean water, particularly within the intermediate age range of 50 to 1,800 years. This range bridges the gap between tracers used for younger water, such as tritium ( $^3\text{H}$ ), and those for older water, like Carbon-14 ( $^{14}\text{C}$ ). This guide provides an objective comparison of  $^{39}\text{Ar}$  dating with alternative methods, supported by experimental data from various case studies, and details the methodologies involved.

## Comparison of Argon-39 Dating with Other Methods

The primary validation of  $^{39}\text{Ar}$  dating comes from its comparison with other established radiometric and dating techniques. While generally reliable, discrepancies can arise due to the unique geochemical properties of each tracer and potential subsurface production of  $^{39}\text{Ar}$ .

## Groundwater Dating: San Joaquin Valley, California

A study in the agricultural San Joaquin Valley utilized multiple age tracers, including  $^{39}\text{Ar}$ ,  $^{14}\text{C}$ ,  $^3\text{H}$ , and  $^{85}\text{Kr}$ , to understand groundwater residence times. The results highlighted the complexities of groundwater dating, where different tracers can yield different apparent ages due to mixing and geochemical processes. In deep, tritium-free wells, both  $^{39}\text{Ar}$  and  $^{14}\text{C}$  activities were around 50% of modern levels, which is inconsistent with their vastly different half-lives if simple radioactive decay is the only process considered. This suggests complex mixing of groundwaters of different ages.<sup>[1][2]</sup>

Well ID	Tracer	Activity (% modern)	Mean Residence Time (years)
Deep Well A	$^{39}\text{Ar}$	~23 - 50 pmAr	Inconsistent with $^{14}\text{C}$
$^{14}\text{C}$	~43 - 69 pmc	Inconsistent with $^{39}\text{Ar}$	
Deep Well B	$^{39}\text{Ar}$	~23 - 50 pmAr	Inconsistent with $^{14}\text{C}$
$^{14}\text{C}$	~43 - 69 pmc	Inconsistent with $^{39}\text{Ar}$	
Deep Well C	$^{39}\text{Ar}$	~23 - 50 pmAr	Inconsistent with $^{14}\text{C}$
$^{14}\text{C}$	~43 - 69 pmc	Inconsistent with $^{39}\text{Ar}$	

Table 1: Comparative tracer data from deep wells in the San Joaquin Valley. The conflicting age information underscores the importance of a multi-tracer approach. Data sourced from Seltzer et al. (2021).<sup>[1][2]</sup>

## Ice Core Dating: Tibetan Plateau and European Alps

Tibetan Plateau: A study on an ice core from the Tibetan Plateau successfully used  $^{39}\text{Ar}$  to establish a chronology spanning the last 1,300 years. The  $^{39}\text{Ar}$  ages were validated by correcting for modern air contamination using Krypton-85 ( $^{85}\text{Kr}$ ) measurements. The resulting chronology was consistent with glacier flow models, demonstrating the reliability of  $^{39}\text{Ar}$  for dating high-altitude glaciers.

Depth (m)	$^{85}\text{Kr}$ Activity (dpm/mL Kr)	Corrected $^{39}\text{Ar}$ Age (years before 2014)
30	Not reported	250 ± 30
50	Not reported	500 ± 60
70	Not reported	850 ± 100
90	Not reported	1150 ± 150
109	High (Contaminated)	> 1370

Table 2:  $^{39}\text{Ar}$  dating results from a Tibetan ice core. The ages show a consistent increase with depth. Data sourced from a 2022 study in the Proceedings of the National Academy of Sciences.

European Alps: In a study of Alpine glaciers,  $^{39}\text{Ar}$  dating was compared with radiocarbon ( $^{14}\text{C}$ ) dating of entrapped organic matter. At the Chli Titlis glacier in Switzerland and the Schaufelferner glacier in Austria, the  $^{39}\text{Ar}$  ages were in good agreement with the  $^{14}\text{C}$  ages, providing strong validation for the  $^{39}\text{Ar}$  method in glacial ice.[\[3\]](#)[\[4\]](#)[\[5\]](#) This concordance is significant as it demonstrates the accuracy of  $^{39}\text{Ar}$  dating when applied to well-constrained samples.

Glacier	Sample ID	Dating Method	Age (years before present)
Chli Titlis	CT-1	$^{39}\text{Ar}$	$400 \pm 50$
$^{14}\text{C}$	$420 \pm 40$		
Schaufelferner	SF-1	$^{39}\text{Ar}$	$750 \pm 70$
$^{14}\text{C}$	$780 \pm 60$		

Table 3: Comparison of  $^{39}\text{Ar}$  and  $^{14}\text{C}$  ages from Alpine glaciers. The close agreement between the two methods validates the use of  $^{39}\text{Ar}$  for dating glacier ice. Data sourced from Feng et al. (2019).[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Experimental Protocols

The advent of Atom Trap Trace Analysis (ATTA) has revolutionized  $^{39}\text{Ar}$  dating by significantly reducing the required sample size, making it a more practical tool for researchers.[\[6\]](#)[\[7\]](#)

## Sample Collection and Preparation

Groundwater:

- A degassing instrument is used in the field to extract dissolved gases from the groundwater.
- The extracted gas mixture is compressed into sample cylinders.

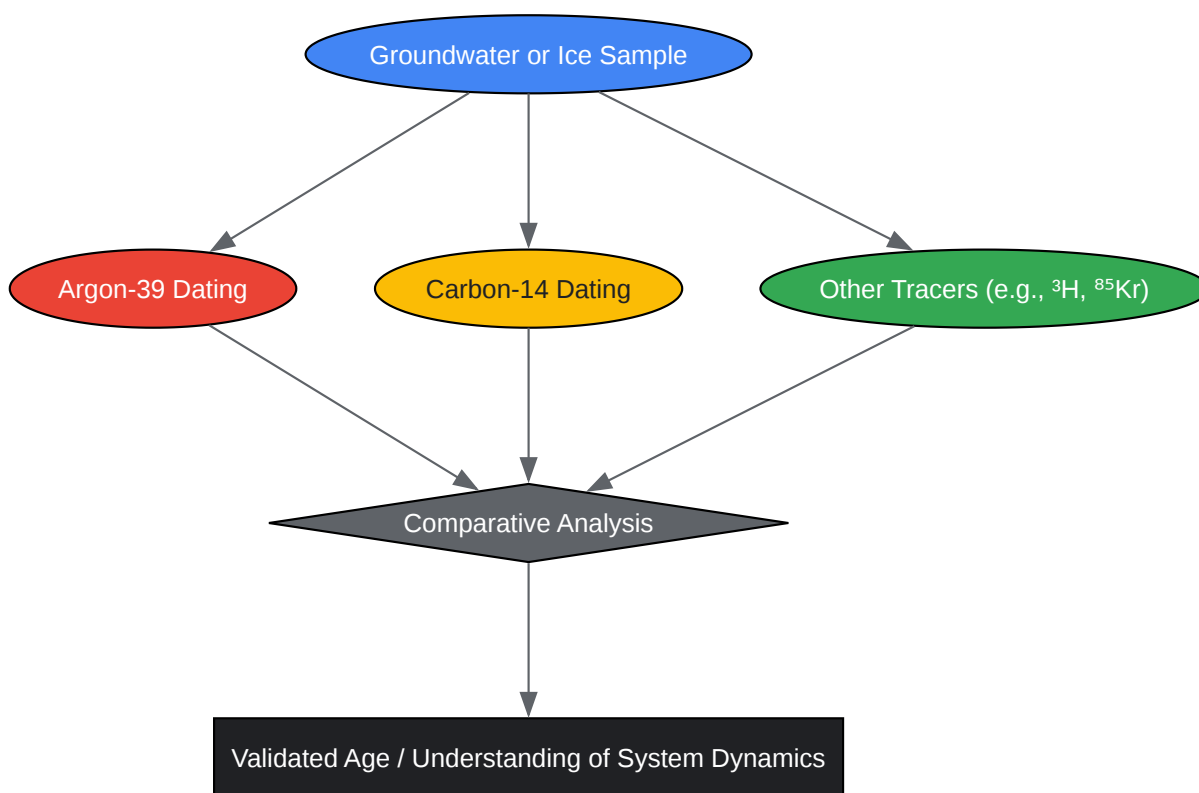
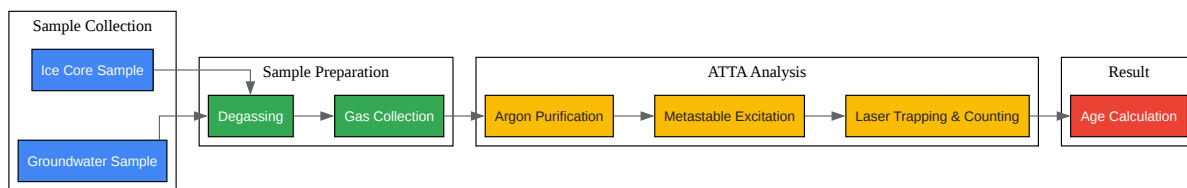
Glacier Ice:

- Ice blocks, typically a few kilograms in mass, are collected from the glacier.
- In a laboratory setting, the ice is placed in a vacuum-sealed container and melted to release the trapped air.
- The released air is then collected and stored in sample cylinders.

## Argon Purification and $^{39}\text{Ar}$ Analysis (ATTA)

- **Purification:** The collected gas sample undergoes a purification process to separate argon from other gases. This is achieved through cryogenic adsorption and chemical reactions.
- **Metastable State Excitation:** The purified argon is introduced into the ATTA system. An RF discharge is used to excite the argon atoms to a metastable state, which is necessary for laser manipulation.<sup>[7]</sup>
- **Laser Trapping and Counting:** A precisely tuned laser beam selectively traps the  $^{39}\text{Ar}$  atoms in a magneto-optical trap. A sensitive CCD camera or photomultiplier tube detects the fluorescence emitted by the trapped atoms, allowing for the counting of individual  $^{39}\text{Ar}$  atoms.<sup>[6]</sup>
- **Age Calculation:** The age of the sample is calculated based on the measured  $^{39}\text{Ar}$  concentration and its known half-life of 269 years, taking into account the atmospheric  $^{39}\text{Ar}$  abundance at the time of recharge or ice formation.

## Visualizing the Methodologies



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